

# A Comprehensive Technical Guide to the Physical Properties of Tetramethylammonium Acetate Hydrate

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## Compound of Interest

Compound Name: *Tetramethylammonium acetate hydrate*

Cat. No.: *B2566039*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **tetramethylammonium acetate hydrate**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, experimental methodologies, and logical workflows.

## Core Physical and Chemical Properties

**Tetramethylammonium acetate hydrate** is a quaternary ammonium salt that exists in various states of hydration. Its properties can vary slightly depending on the number of water molecules present in the crystal structure. The monohydrate is a commonly referenced form.

Property	Data	Citations
Chemical Name	Tetramethylammonium acetate hydrate	[1]
Synonyms	TMAA hydrate, N,N,N-Trimethylmethanaminium acetate hydrate	[2]
Appearance	White to off-white crystalline solid or powder.[3]	[3]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> NO <sub>2</sub> ·xH <sub>2</sub> O (General) C <sub>6</sub> H <sub>17</sub> NO <sub>3</sub> (Monohydrate)	[4][5]
Molecular Weight	133.19 g/mol (Anhydrous) 151.21 g/mol (Monohydrate)	[6][7][8]
Melting Point	Reported as 184 °C with decomposition for the anhydrous form.[6][9][10] The hydrate's melting point is influenced by the loss of water upon heating.	[6][9][10]
Solubility	Highly soluble in water.[9][11] Soluble in polar organic solvents such as methanol and ethanol.[11] Limited solubility in non-polar solvents.[11]	[9][11]
Hygroscopicity	Hygroscopic, readily absorbs moisture from the air.[9]	[9]
CAS Number	10581-12-1 (Anhydrous) 1266615-86-4 (Hydrate)	[6][12]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **tetramethylammonium acetate hydrate** are not extensively published. However, standard

methodologies for hygroscopic and hydrated compounds are applicable.

## Synthesis of Tetramethylammonium Acetate

A general procedure for the synthesis of tetramethylammonium acetate involves the reaction of tetramethylammonium hydroxide with glacial acetic acid.[2]

Materials:

- Tetramethylammonium hydroxide (e.g., 25% solution in methanol)
- Glacial acetic acid
- Methanol
- Diethyl ether

Procedure:

- Dissolve equimolar amounts of glacial acetic acid and tetramethylammonium hydroxide in methanol.
- Stir the reaction mixture at a moderately elevated temperature (e.g., 40°C) for several hours.[2]
- After the reaction is complete, filter the solution.
- Remove the solvent using a rotary evaporator, which will likely result in a viscous oil that gradually solidifies.[2]
- Remove any residual solvent under high vacuum to yield the solid product.[2]
- Wash the resulting white solid with diethyl ether and dry under vacuum.[2]

## Determination of Melting Point

The melting point of **tetramethylammonium acetate hydrate** can be determined using a standard capillary melting point apparatus. Given its hygroscopic nature and the potential for dehydration, careful sample preparation is crucial.

Materials:

- **Tetramethylammonium acetate hydrate**
- Capillary tubes
- Melting point apparatus

Procedure:

- Ensure the **tetramethylammonium acetate hydrate** sample is finely powdered.
- Quickly pack the dry sample into a capillary tube to a height of 2-3 mm.
- If the sample is particularly hygroscopic, the open end of the capillary tube can be sealed.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample at a controlled rate. A slower heating rate (e.g., 1-2 °C per minute) near the expected melting point will yield a more accurate reading.
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range represents the melting point. Note any decomposition (e.g., color change, gas evolution).

## Determination of Solubility

The solubility of **tetramethylammonium acetate hydrate** can be determined by preparing a saturated solution and measuring the concentration of the dissolved salt.

Materials:

- **Tetramethylammonium acetate hydrate**
- Solvent (e.g., water, ethanol)
- Stir plate and stir bar
- Constant temperature bath

- Analytical balance
- Filtration apparatus (e.g., syringe filter)
- Means of analysis (e.g., gravimetric analysis, titration)

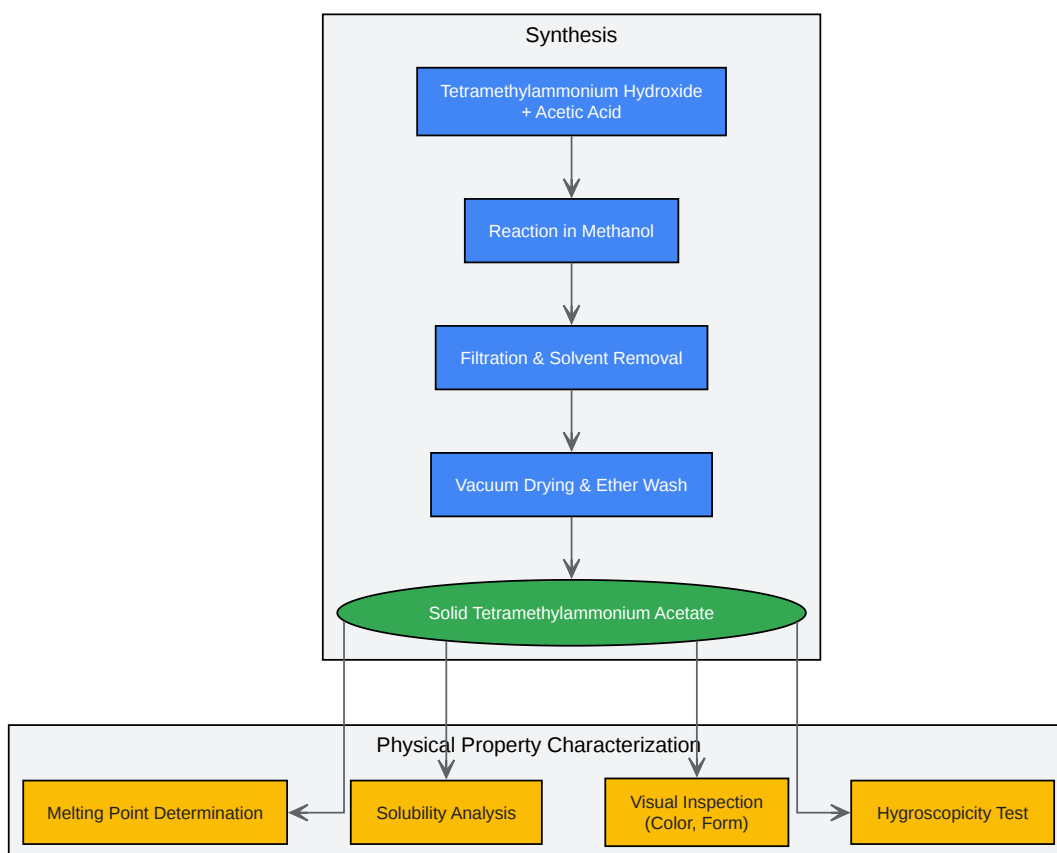
Procedure:

- Add an excess amount of **tetramethylammonium acetate hydrate** to a known volume of the solvent in a sealed container.
- Place the container in a constant temperature bath and stir the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully extract a known volume of the supernatant (the saturated solution) using a filtered syringe to avoid transferring any solid particles.
- Determine the mass of the extracted solution.
- Evaporate the solvent from the extracted solution and weigh the remaining solid residue.
- Calculate the solubility in terms of grams of solute per 100 grams of solvent or moles of solute per liter of solution.

## Logical Workflow Diagram

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of the physical properties of **tetramethylammonium acetate hydrate**.

Workflow for Synthesis and Characterization of Tetramethylammonium Acetate Hydrate



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Caption: Synthesis and physical characterization workflow.

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